

Ensuring Safe and Compliant Disposal of Rezafungin Acetate

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Rezafungin acetate*

Cat. No.: *B15563506*

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For researchers, scientists, and drug development professionals, the proper handling and disposal of chemical compounds are paramount to ensuring laboratory safety and environmental protection. This guide provides a comprehensive, step-by-step procedure for the proper disposal of **Rezafungin acetate**, aligning with general best practices for pharmaceutical waste management.

Regulatory Framework for Pharmaceutical Waste

The disposal of pharmaceutical waste in the United States is primarily regulated by the Environmental Protection Agency (EPA) and the Drug Enforcement Administration (DEA).^{[1][2]} The Resource Conservation and Recovery Act (RCRA) is the key legislation that governs the management of hazardous waste, which can include certain pharmaceuticals.^{[1][2][3]} For healthcare facilities, Subpart P of the RCRA provides specific guidelines for managing hazardous pharmaceutical waste, including a ban on flushing such waste down the drain.^[2]

Based on available Safety Data Sheets (SDS), **Rezafungin acetate** is not classified as a hazardous substance or mixture under the Globally Harmonized System of Classification and Labelling of Chemicals (GHS).^{[4][5][6]} However, it is crucial to consult your institution's specific waste management policies and local regulations, as these may have more stringent requirements.

Step-by-Step Disposal Protocol for Rezafungin Acetate

The following protocol outlines the recommended procedure for the disposal of **Rezafungin acetate** in a laboratory or research setting.

- Initial Assessment and Personal Protective Equipment (PPE):
 - Before handling, consult the Safety Data Sheet (SDS) for **Rezafungin acetate**.[\[4\]](#)
 - Wear appropriate PPE, including safety glasses, chemical-resistant gloves, and a lab coat. [\[4\]](#)
- Segregation of Waste:
 - Do not mix **Rezafungin acetate** waste with other chemical waste streams unless explicitly permitted by your institution's waste management plan.
 - Unused or expired pure **Rezafungin acetate** should be collected in a designated, properly labeled waste container.
- Containerization:
 - Use a secure, leak-proof, and clearly labeled container for collecting **Rezafungin acetate** waste.
 - Since **Rezafungin acetate** is generally considered non-hazardous, a container designated for non-hazardous pharmaceutical waste (often blue or white) may be appropriate, but confirm this with your environmental health and safety (EHS) department.
- Disposal of Contaminated Materials:
 - Any materials contaminated with **Rezafungin acetate**, such as vials, syringes, and PPE, should be disposed of as chemical waste.
 - Single-dose vials of reconstituted **Rezafungin acetate** (brand name REZZAYO®) should have any unused portion discarded as per these procedures.[\[7\]](#)
- Final Disposal:

- The primary recommended method for the final disposal of pharmaceutical waste is through a licensed professional waste disposal service.[\[8\]](#)
- Incineration at a permitted facility is a common and required method for treating much pharmaceutical waste.[\[2\]](#) One SDS for **Rezafungin acetate** suggests the possibility of dissolving the material in a combustible solvent and burning it in a chemical incinerator with an afterburner and scrubber.[\[8\]](#)
- Never dispose of **Rezafungin acetate** down the drain or in regular trash unless explicitly approved by your institution's EHS department and local regulations.[\[2\]](#)

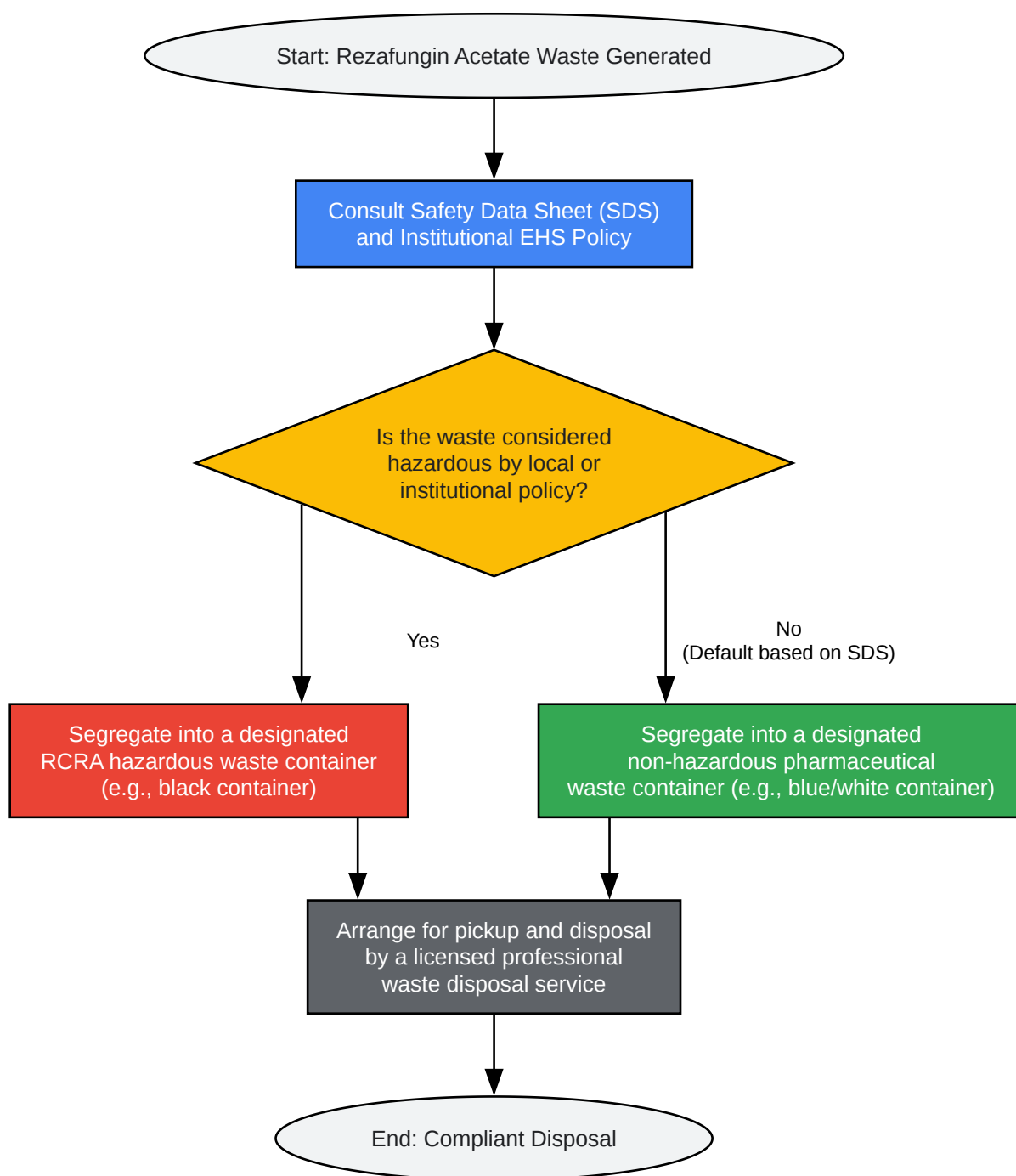
Quantitative Data Summary

Currently, publicly available Safety Data Sheets and regulatory documents do not provide specific quantitative data, such as concentration limits for disposal or specific waste category codes for **Rezafungin acetate**. The classification is generally "not a hazardous substance or mixture."[\[4\]](#)[\[5\]](#)[\[6\]](#) Disposal procedures should, therefore, adhere to the qualitative guidelines for non-hazardous pharmaceutical waste, unless otherwise specified by local or institutional policies.

Data Point	Value	Source
GHS Classification	Not a hazardous substance or mixture	Safety Data Sheets [4] [5] [6]
Recommended Disposal Method	Contact a licensed professional waste disposal service; Incineration	Safety Data Sheets & General Regulations [2] [8]
Sewering/Drain Disposal	Prohibited for hazardous pharmaceuticals; Not recommended for non-hazardous	EPA Subpart P [2]

Disposal Workflow

The following diagram illustrates the decision-making process for the proper disposal of **Rezafungin acetate**.



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Disposal Decision Workflow for **Rezafungin Acetate**

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